

Proper Disposal of ML150: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ML150

Cat. No.: B1663224

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Researchers and scientists handling **ML150** must adhere to strict disposal procedures to ensure personnel safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of **ML150**, in line with safety data sheet (SDS) recommendations and general laboratory hazardous waste protocols.

I. Immediate Safety and Hazard Information

ML150 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. It is imperative to prevent its release into the environment. Standard laboratory personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing, should be worn when handling **ML150**.

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C17H17N9S	
Molecular Weight	379.44	
GHS Hazard Class	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	

II. Step-by-Step Disposal Protocol

The disposal of **ML150** must be managed as hazardous waste. Under no circumstances should **ML150** or its containers be disposed of in regular trash or flushed down the drain.

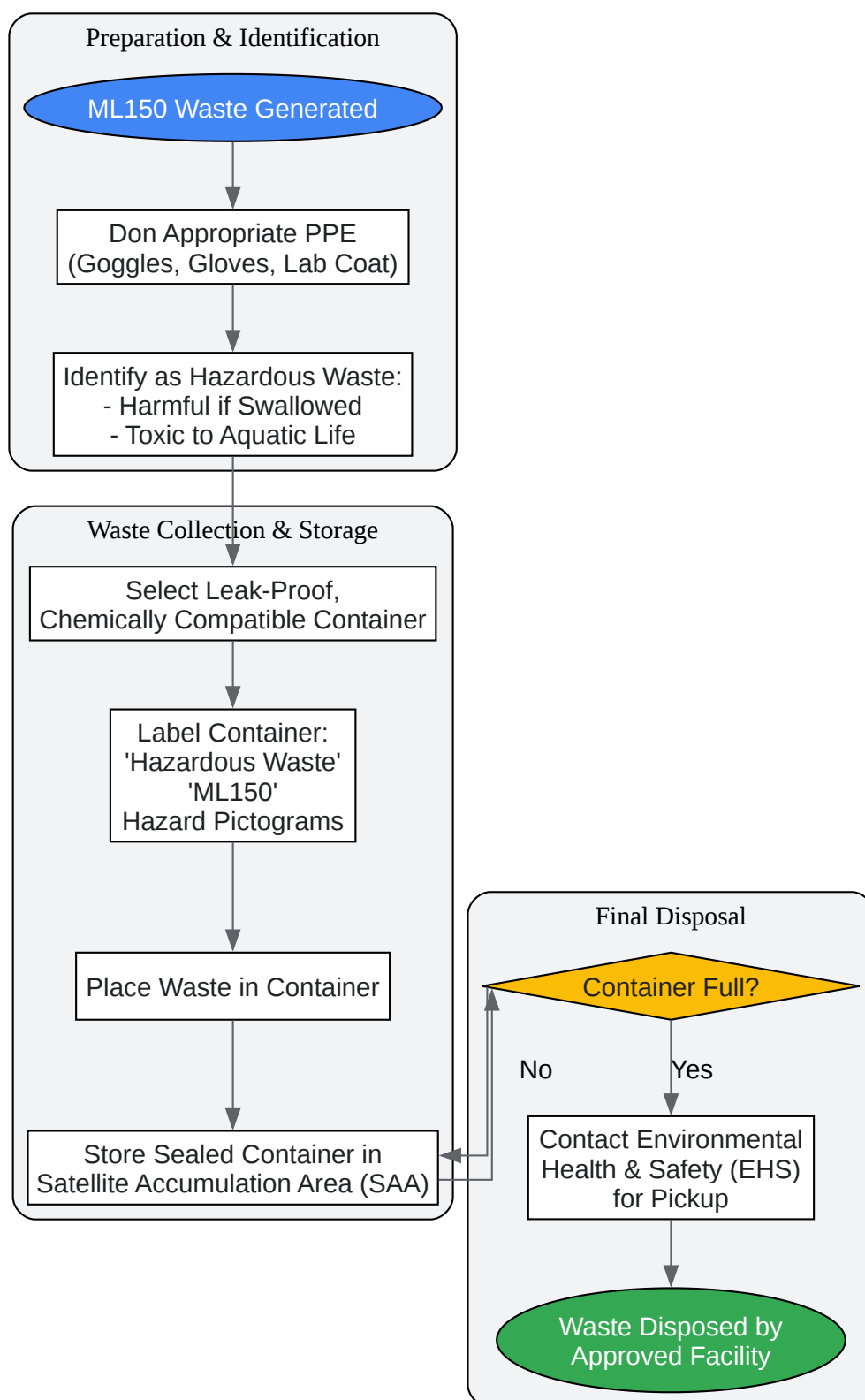
Experimental Protocol: Waste Segregation and Collection

- **Waste Identification:** All waste materials containing **ML150**, including unused product, contaminated consumables (e.g., pipette tips, gloves, weighing paper), and empty containers, must be designated as hazardous waste.
- **Container Selection:** Use a dedicated, chemically compatible, and leak-proof container for the collection of solid **ML150** waste. The container must have a secure screw-top cap and be in good condition.
- **Labeling:** Immediately label the waste container with the words "Hazardous Waste," the full chemical name "**ML150**," and the associated hazard pictograms (e.g., harmful, environmental hazard).
- **Waste Accumulation:**
 - Carefully place all solid waste contaminated with **ML150** into the designated hazardous waste container.

- For solutions containing **ML150**, use a separate, compatible liquid waste container, also clearly labeled as "Hazardous Waste" with the chemical name and concentration. Do not mix with other solvent waste unless compatibility has been confirmed.
- Storage: Keep the hazardous waste container sealed at all times, except when adding waste. Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.
- Disposal Request: Once the container is full (do not overfill), or if the waste is no longer being generated, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Follow your institution's specific procedures for waste pickup.

III. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ML150**.



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Caption: Workflow for the proper disposal of **ML150**.

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